

Technical Guide: Structure & Function of N-methyl-3-aminopiperidine-2,6-dione HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Amino-1-methylpiperidine-2,6-dione hydrochloride

CAS No.: 1909304-98-8

Cat. No.: B1383170

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Chemical Architecture & Disambiguation

Structural Identity

The molecule consists of a glutarimide (piperidine-2,6-dione) ring with a methylamino substituent at the C3 position.^[1] It is isolated as a hydrochloride salt to ensure stability against oxidative degradation and hydrolysis.

- IUPAC Name: 3-(methylamino)piperidine-2,6-dione hydrochloride
- Common Synonyms: N-methyl-3-aminoglutarimide HCl; 3-methylamino-2,6-dioxopiperidine HCl.
- Molecular Formula:
- Molecular Weight: 142.16 g/mol (Free Base); 178.62 g/mol (HCl Salt).
- Chirality: The C3 carbon is a chiral center. The (S)-enantiomer is the biologically active form required for high-affinity binding to the Cereblon (CRBN) E3 ligase, mimicking the

immunomodulatory drug (IMiD) pharmacophore.

Structural Disambiguation

Precise nomenclature is critical in this chemical space.

- Target Molecule (3-N-Me):3-(methylamino)piperidine-2,6-dione.[1] Methyl group attached to the exocyclic amine.[1][2][3] Function: CRBN recruitment, PROTAC linker attachment.
- Isomer (1-N-Me):1-methyl-3-aminopiperidine-2,6-dione. Methyl group attached to the imide nitrogen (ring nitrogen). Function: Generally inactive. The imide N-H is a critical hydrogen bond donor for Glu377 in the CRBN binding pocket; methylation here abolishes activity.

Physicochemical Properties (Table 1)

Property	Value / Description	Context
Appearance	White to off-white crystalline solid	Highly hygroscopic in HCl form.
Solubility	High: Water, DMSO, Methanol Low: DCM, Hexane	Polar salt form requires polar solvents.
pKa (Calculated)	~7.5 (Amine), ~10.5 (Imide)	The amine is protonated at physiological pH.
Stability	Hydrolytically sensitive (Ring opening)	Glutarimide ring opens in basic media (pH > 8).
Melting Point	>245°C (Decomposition)	Typical for amino acid-derived salts.

Synthesis & Manufacturing Protocols

The synthesis of 3-(methylamino)piperidine-2,6-dione HCl requires navigating the instability of the glutarimide ring. The most robust pathway utilizes N-protected glutamine derivatives rather than post-synthetic methylation, which often leads to over-alkylation or ring hydrolysis.

Pathway: Cyclization of N-Methyl-Glutamine Derivative

This protocol ensures enantiomeric purity (starting from L-glutamine) and regioselectivity.

Step 1: Protection & Methylation

- Precursor:

-Cbz-L-Glutamine.
- Reagent: Methyl iodide (MeI) with Sodium Hydride (NaH) in THF/DMF.
- Outcome:

-Cbz-

-methyl-L-glutamine.
- Note: Strict temperature control (-78°C to 0°C) is required to prevent racemization at the

-carbon.

Step 2: Glutarimide Ring Formation (Cyclization)

- Reagent: 1,1'-Carbonyldiimidazole (CDI) with 4-Dimethylaminopyridine (DMAP) (Catalytic).
- Solvent: Anhydrous THF, reflux.
- Mechanism: CDI activates the carboxylic acid, facilitating intramolecular nucleophilic attack by the amide nitrogen.
- Intermediate: Benzyl (2,6-dioxopiperidin-3-yl)(methyl)carbamate.

Step 3: Deprotection & Salt Formation^[4]

- Reagent:

/ Pd-C (Hydrogenolysis) followed by HCl in Dioxane.
- Process: Removal of the Cbz group yields the free secondary amine, which is immediately trapped as the hydrochloride salt to prevent dimerization or oxidation.

Visualization: Synthesis Workflow (Graphviz)



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Caption: Figure 1. Step-wise synthetic pathway from Glutamine precursor to the final HCl salt, highlighting critical stabilization steps.

Analytical Characterization

Validating the structure requires distinguishing the N-methyl isomer from the O-methyl (imide) or ring-N-methyl byproducts.

Nuclear Magnetic Resonance (NMR)

- Solvent: DMSO-

(Standard for polar salts).

- NMR Signatures:
 - 11.0 ppm (s, 1H): Imide N-H. Critical Check: If this signal is absent, methylation occurred on the ring Nitrogen (incorrect isomer).
 - 9.5-10.0 ppm (br s, 2H): Protonated ammonium ().
 - 4.2-4.5 ppm (dd, 1H): Methine proton at C3 (Chiral center).
 - 2.5-2.6 ppm (s, 3H): N-Methyl group. Diagnostic: Distinct from O-methyl (~3.8 ppm) or Ring N-methyl (~3.1 ppm).
 - 1.9-2.9 ppm (m, 4H): Glutarimide ring methylene protons (C4 and C5).

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion

: 143.08 m/z.[5]

- Fragmentation Pattern:

- Loss of

- (neutral loss 31 Da) is characteristic of the exocyclic amine.

- Loss of CO (28 Da) from the imide ring.

Functional Mechanism: CRBN Interaction

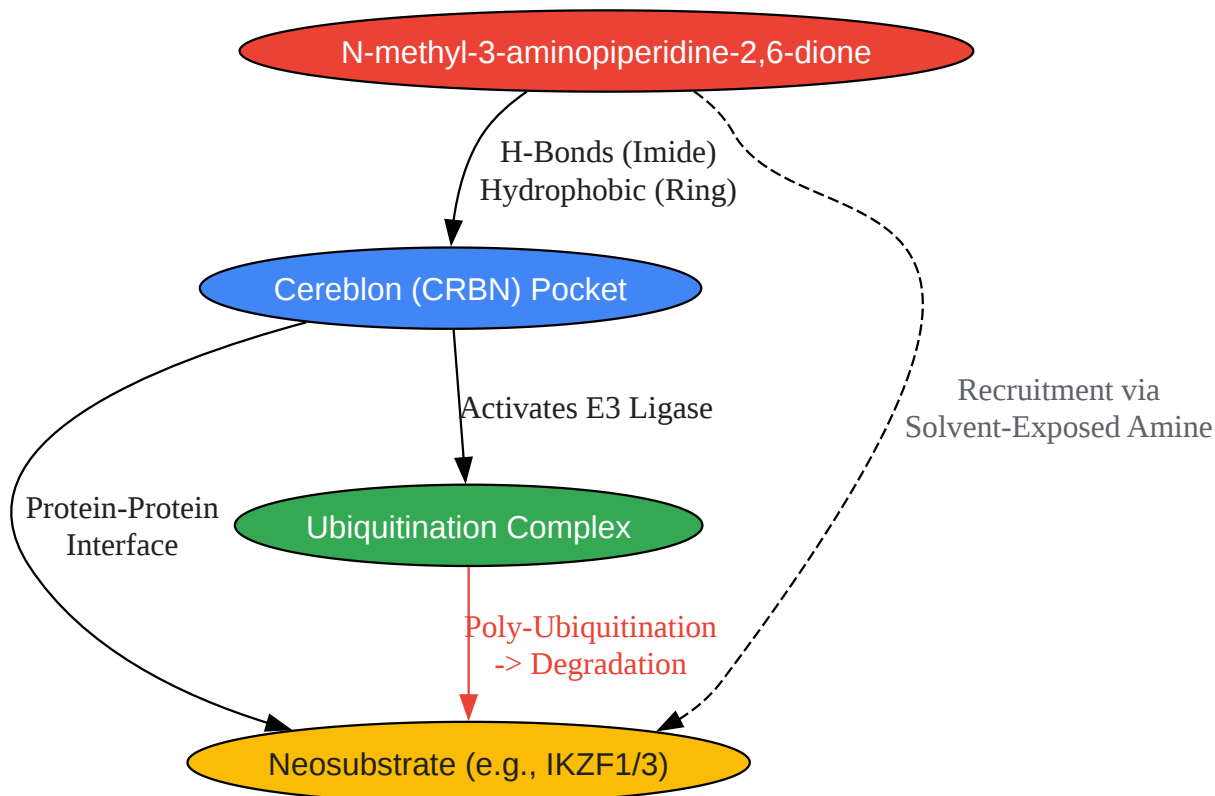
The primary utility of N-methyl-3-aminopiperidine-2,6-dione is as a ligand for the Cereblon (CRBN) E3 ubiquitin ligase complex. It functions as a "molecular glue" component or PROTAC anchor.

Binding Mode

The glutarimide ring inserts into the tri-tryptophan pocket (Trp380, Trp386, Trp400) of CRBN.

- Hydrogen Bonding: The imide group (C2=O, N1-H, C6=O) forms a hydrogen bond network with the backbone of the CRBN sensor loop.
- Hydrophobic Interaction: The glutarimide ring makes Van der Waals contacts with the aromatic cage.
- The N-Methyl Role: The C3-amino group points out of the pocket towards the solvent channel. Methylation at this position allows for the attachment of linkers (alkyl chains, PEGs) without disrupting the critical glutarimide-CRBN interaction.

Signaling Interaction Map (Graphviz)



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Caption: Figure 2. Mechanism of Action. The ligand anchors to CRBN, enabling the recruitment and subsequent degradation of target proteins.

Handling & Stability Protocols

Storage

- Condition: Store at -20°C under inert atmosphere (Argon/Nitrogen).
- Desiccation: Highly hygroscopic; moisture leads to hydrolysis of the imide ring to the corresponding isoglutamine acid derivative.

Solution Stability

- Solvent Choice: Stable in DMSO for <24 hours.

- pH Sensitivity:
 - Acidic (pH < 4): Stable.
 - Neutral/Basic (pH > 7): Rapid hydrolysis (4-6 hours in PBS at 37°C).
 - Protocol: Always prepare fresh solutions immediately prior to biological assays.

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- To cite this document: BenchChem. [Technical Guide: Structure & Function of N-methyl-3-aminopiperidine-2,6-dione HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1383170/docs#technical-guide-structure-function-of-n-methyl-3-aminopiperidine-2-6-dione-hcl\]](https://www.benchchem.com/product/b1383170/docs#technical-guide-structure-function-of-n-methyl-3-aminopiperidine-2-6-dione-hcl)

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